

Celangulin Solubility Technical Support Center

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Compound of Interest

Compound Name: Celangulin

Cat. No.: B12372197

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on resolving solubility challenges encountered with **Celangulin**.

Frequently Asked Questions (FAQs)

Q1: What is **Celangulin** and why is its solubility a concern?

A1: **Celangulin** is a natural sesquiterpene polyol ester derived from plants of the *Celastrus* genus, notably *Celastrus angulatus*. It is recognized for its potent insecticidal properties. Structurally, it is a complex, non-alkaloidal molecule, which contributes to its limited solubility in aqueous solutions and some common organic solvents, posing a challenge for in vitro and in vivo experimental setups.

Q2: In which solvents is **Celangulin** known to be soluble?

A2: **Celangulin** is reported to be insoluble in water but soluble in several organic solvents. It is easily soluble in medium polar solvents like aromatic hydrocarbons and ethyl acetate, and also soluble in polar solvents such as methanol. For laboratory use, dimethyl sulfoxide (DMSO) and acetone are commonly used to prepare stock solutions.^{[1][2]}

Q3: Are there any general tips for improving the solubility of **Celangulin**?

A3: Yes. For challenging batches, gently warming the solution to 37°C and using an ultrasonic bath can aid in dissolution.^[3] It is crucial to ensure the compound is stored in a cool, dry, and sealed condition to maintain its integrity.^[3]

Q4: What is the primary mechanism of action for **Celangulin**?

A4: **Celangulin** primarily acts as an inhibitor of V-ATPase and Na⁺/K⁺-ATPase in insects.[4] By targeting these essential ion pumps, it disrupts ion gradients across cell membranes, leading to physiological and cellular dysfunction in the target pests.

Troubleshooting Guide for Celangulin Solubility

This guide addresses common issues encountered when preparing **Celangulin** solutions for experimental use.

Problem: Precipitate forms when diluting a **Celangulin** stock solution in an aqueous buffer.

- Cause: **Celangulin** is poorly soluble in water. When a concentrated stock solution in an organic solvent (like DMSO) is diluted into an aqueous medium, the **Celangulin** may precipitate out as the solvent polarity increases.
- Solution:
 - Reduce the final concentration: The final concentration of **Celangulin** in the aqueous buffer may be too high. Try lowering the final concentration.
 - Optimize the solvent concentration: Ensure the final concentration of the organic solvent (e.g., DMSO) in the aqueous buffer is as high as experimentally permissible without causing off-target effects.
 - Use a surfactant: Consider the addition of a biocompatible surfactant, such as Tween® 80 or Pluronic® F-68, to the aqueous buffer to improve the solubility of **Celangulin**. The concentration of the surfactant should be optimized for your specific assay.
 - Stepwise dilution: Instead of a single dilution step, try a serial dilution approach, gradually increasing the proportion of the aqueous buffer.

Problem: **Celangulin** powder is not dissolving in the chosen organic solvent.

- Cause: The concentration may be too high for the selected solvent, or the dissolution process may be slow.

- Solution:
 - Verify the solvent: Confirm that you are using a recommended solvent such as DMSO or acetone.[\[1\]](#)[\[2\]](#)
 - Apply gentle heating: Warm the solution to 37°C to increase the solubility.[\[3\]](#)
 - Use sonication: Place the vial in an ultrasonic bath for short intervals to aid in the dissolution process.[\[3\]](#)
 - Increase the solvent volume: If the above steps do not work, you may need to increase the volume of the solvent to prepare a less concentrated stock solution.

Quantitative Solubility Data

The following table summarizes the available solubility data for **Celangulin V**.

Solvent	Concentration	Source	Notes
Water	Insoluble		
Methanol	Soluble		Quantitative data not specified.
Ethyl Acetate	Easily Soluble		Quantitative data not specified.
Aromatic Hydrocarbons	Easily Soluble		Quantitative data not specified.
Acetone	10 mg/mL	[1] [5]	Used for insecticidal bioassays.
Dimethyl Sulfoxide (DMSO)	25 mg/mL	[2]	Prepared for force-feeding larvae in experiments.

Experimental Protocols

Protocol 1: Preparation of a 10 mg/mL **Celangulin V** Stock Solution in Acetone

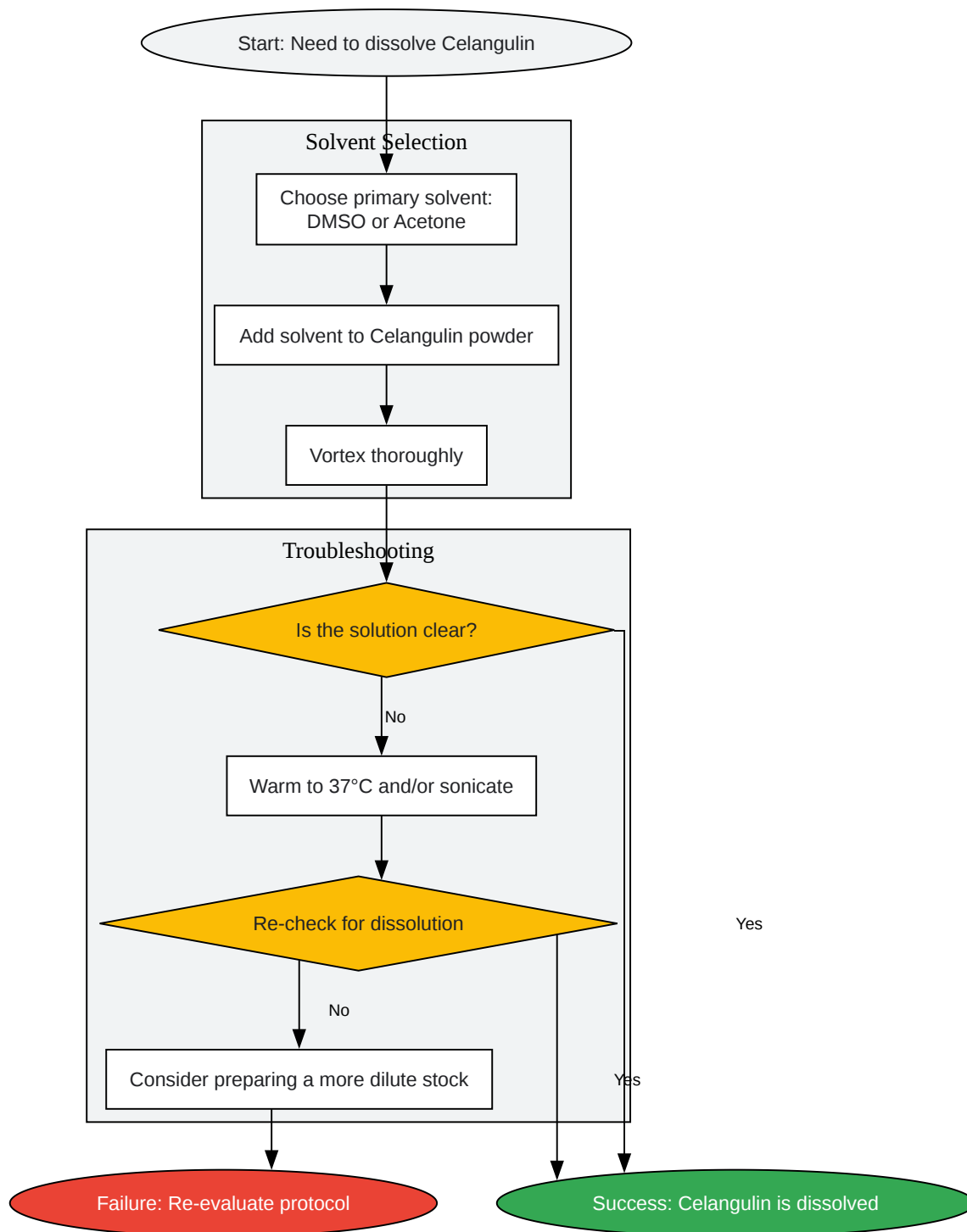
- Materials:
 - **Celangulin V** powder
 - Anhydrous acetone
 - Sterile microcentrifuge tube or glass vial
 - Vortex mixer
 - Ultrasonic bath (optional)
- Procedure:
 1. Weigh out 10 mg of **Celangulin V** powder and place it into a sterile vial.
 2. Add 1 mL of anhydrous acetone to the vial.
 3. Cap the vial tightly and vortex thoroughly for 1-2 minutes.
 4. If the powder is not fully dissolved, place the vial in an ultrasonic bath for 5-10 minutes.
 5. Visually inspect the solution to ensure there are no visible particles.
 6. Store the stock solution at -20°C for several months.[3]

Protocol 2: Preparation of a 25 mg/mL **Celangulin V** Stock Solution in DMSO

- Materials:
 - **Celangulin V** powder
 - Anhydrous dimethyl sulfoxide (DMSO)
 - Sterile microcentrifuge tube or glass vial
 - Vortex mixer
 - Water bath or incubator at 37°C (optional)

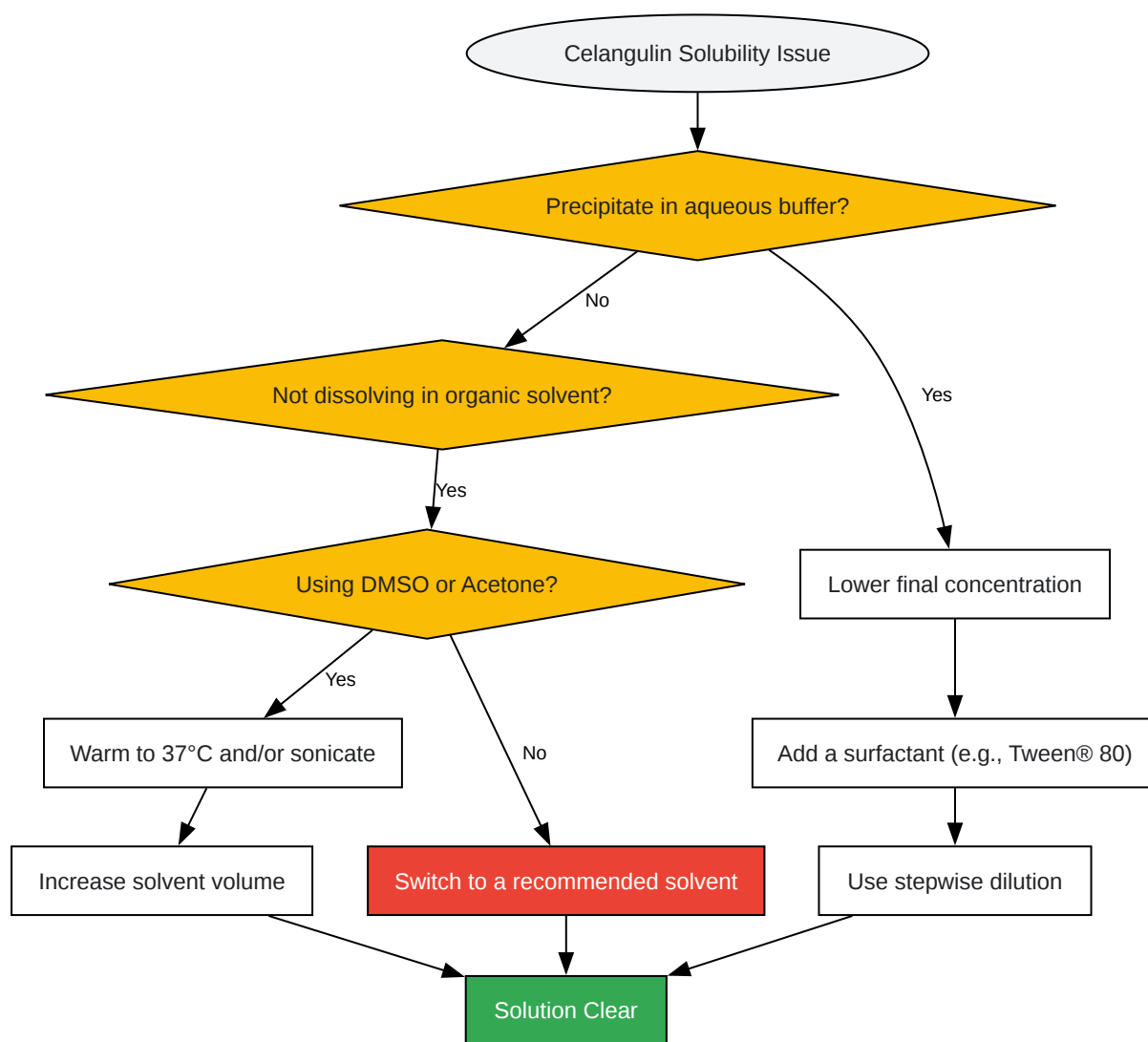
- Procedure:
 1. Weigh out 25 mg of **Celangulin V** powder and place it into a sterile vial.
 2. Add 1 mL of anhydrous DMSO to the vial.
 3. Cap the vial tightly and vortex thoroughly for 2-3 minutes.
 4. If needed, warm the vial at 37°C for 10-15 minutes to aid dissolution.[\[3\]](#)
 5. Vortex again until the solution is clear.
 6. Store the stock solution at -20°C.

Visualizations



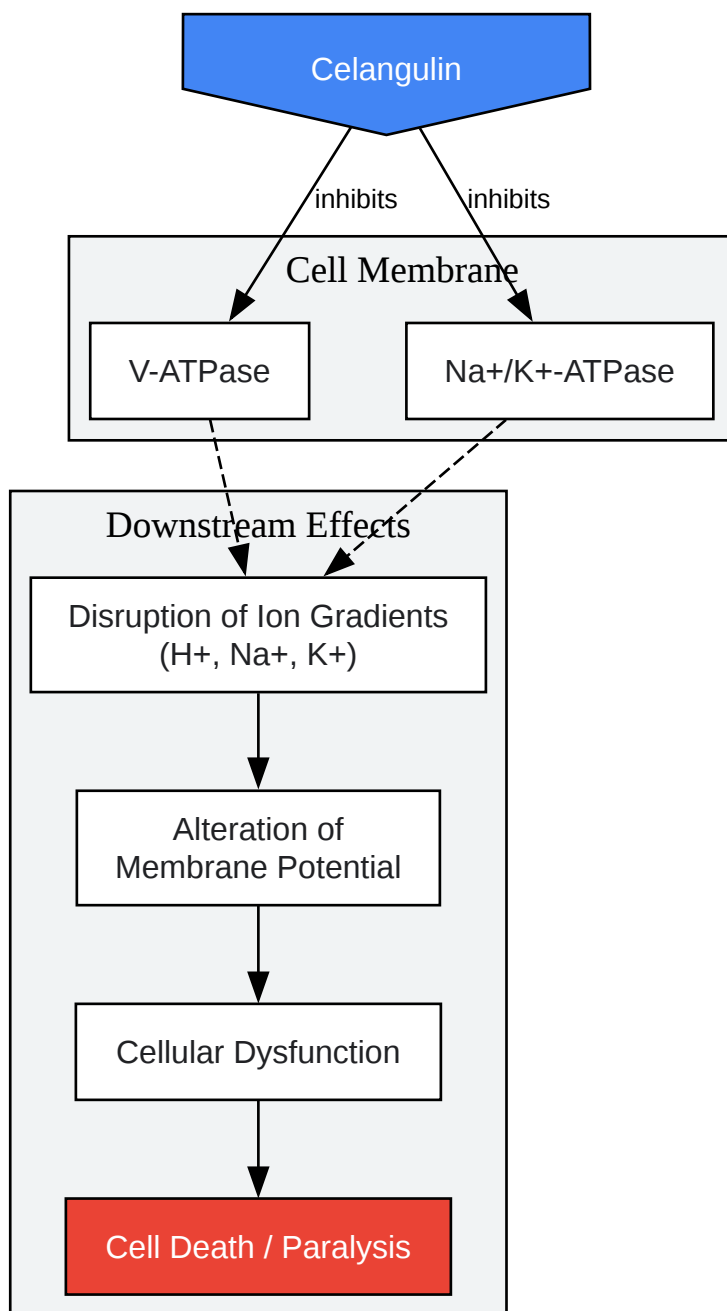
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Caption: Experimental workflow for dissolving **Celangulin**.



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Caption: Troubleshooting decision tree for **Celangulin** solubility.



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Caption: Proposed signaling pathway for **Celangulin**'s mechanism of action.

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